

Preparation of Robinin Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: Robinin

Cat. No.: B1680710

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Abstract

This document provides a comprehensive guide for the preparation of **Robinin** stock solutions for use in various research and drug development applications. **Robinin**, a flavonoid glycoside, is a subject of interest for its potential biological activities. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This application note outlines the necessary materials, provides a detailed step-by-step protocol for solubilization, and offers recommendations for storage and handling.

Introduction

Robinin (Kaempferol-3-O-robinobioside-7-O-rhamnoside) is a naturally occurring flavonoid found in various plants.^[1] Its potential pharmacological effects necessitate standardized methods for preparing solutions to be used in in vitro and in vivo studies. This protocol addresses the common challenges associated with dissolving and storing flavonoids to ensure solution stability and integrity.

Physicochemical Data

A summary of the key quantitative data for **Robinin** is presented in Table 1. This information is essential for accurate calculation of molar concentrations and for understanding the compound's properties.

Table 1: Physicochemical Properties of **Robinin**

Property	Value	Reference
Molecular Formula	C ₃₃ H ₄₀ O ₁₉	[1][2][3][4]
Molecular Weight	740.66 g/mol	[1][2][4][5]
Appearance	Light yellow crystal/powder	[6][7]
Solubility	DMSO, hot water	[5][6][7]
Storage (Solid)	-20°C (long term), desiccated	[5]

Experimental Protocol: Preparation of a 10 mM Robinin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Robinin** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials

- **Robinin** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Pipettors and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- **Pre-weighing Preparation:** Before handling **Robinin**, ensure all materials are clean and readily accessible. Allow the **Robinin** container to equilibrate to room temperature before opening to prevent condensation.
- **Weighing Robinin:** Carefully weigh out 7.41 mg of **Robinin** powder using an analytical balance and place it into a sterile microcentrifuge tube or amber vial.
 - **Calculation:** To prepare a 10 mM solution in 1 mL:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 740.66 \text{ g/mol} \times 1000 \text{ mg/g} = 7.41 \text{ mg}$
- **Solubilization:** Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing the **Robinin** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **Robinin** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. [8] Visually inspect the solution to ensure no particulate matter remains.
- **Sterilization (Optional):** If the stock solution is intended for sterile cell culture applications, it can be sterilized by passing it through a 0.22 µm syringe filter. Ensure the filter is compatible with DMSO.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes. [8]
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). [8] Protect from light.

Preparation of Working Solutions

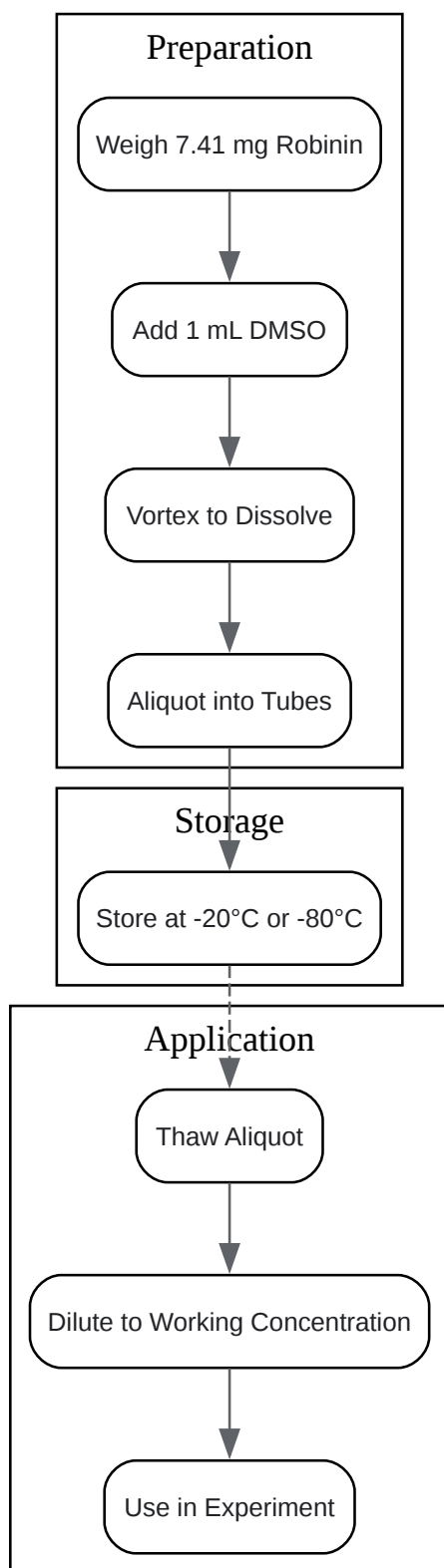
To prepare a working solution, thaw an aliquot of the **Robinin** stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer immediately before use.

Example Dilution: To prepare 1 mL of a 100 μ M working solution from a 10 mM stock:

- Use the formula: $C_1V_1 = C_2V_2$
 - $(10,000 \mu\text{M})(V_1) = (100 \mu\text{M})(1000 \mu\text{L})$
 - $V_1 = 10 \mu\text{L}$
- Add 10 μ L of the 10 mM **Robinin** stock solution to 990 μ L of culture medium or buffer.

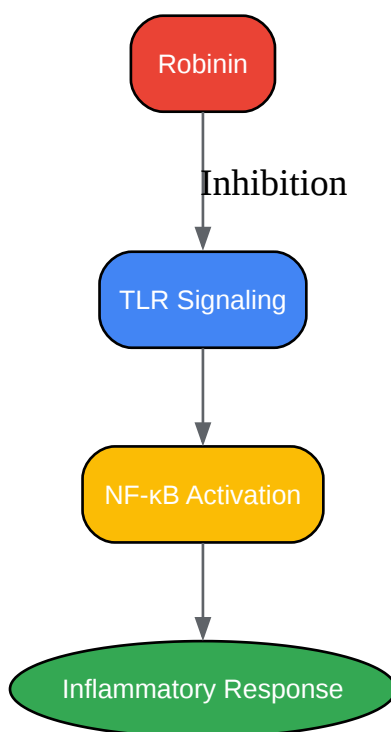
Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the **Robinin** stock solution and a simplified representation of a signaling pathway where **Robinin** may be investigated.



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Caption: Workflow for **Robinin** Stock Solution Preparation.



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Caption: **Robinin's** Potential Role in TLR/NF-κB Signaling.[2][8]

Conclusion

This application note provides a standardized and detailed protocol for the preparation of **Robinin** stock solutions. Adherence to this protocol will help ensure the quality and consistency of experimental results. Proper storage and handling are paramount to maintaining the stability and efficacy of the **Robinin** solution for its use in research and development.

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